

Technical Guide: 3-Methoxy-2-methylaniline (CAS: 19500-02-8)

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Compound of Interest

Compound Name: 3-Methoxy-2-methylaniline

Cat. No.: B139353

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxy-2-methylaniline, with the CAS number 19500-02-8, is an aromatic amine derivative that serves as a versatile building block in organic synthesis. Its chemical structure, featuring a methoxy and a methyl group on the aniline core, makes it a valuable precursor for the synthesis of various heterocyclic compounds. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, safety information, and its applications in the synthesis of biologically relevant molecules such as indoles and quinolines.^{[1][2]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methoxy-2-methylaniline** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	19500-02-8	[3]
Molecular Formula	C ₈ H ₁₁ NO	[3]
Molecular Weight	137.18 g/mol	[3][4]
Appearance	Colorless to light orange to yellow clear liquid or solid	[5]
Melting Point	27-28 °C	[3]
Boiling Point	Not available	
Solubility	Moderately soluble in organic solvents, limited solubility in water	[2]
InChI	InChI=1S/C8H11NO/c1-6-7(9)4-3-5-8(6)10-2/h3-5H,9H2,1-2H3	[4]
InChIKey	OPXLVWLFDKRYRB-UHFFFAOYSA-N	[4]
SMILES	<chem>CC1=C(C=CC=C1OC)N</chem>	[4]

Synthesis Protocol

A general and efficient method for the synthesis of **3-Methoxy-2-methylaniline** involves the reduction of 2-methyl-3-nitroanisole.

Experimental Protocol: Synthesis of **3-Methoxy-2-methylaniline**

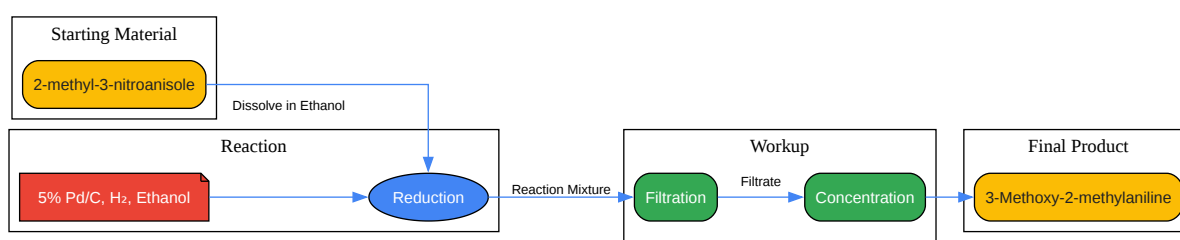
Materials:

- 2-methyl-3-nitroanisole
- 5% Palladium on carbon (Pd/C)
- Ethanol

- Hydrogen gas (H₂)
- Diatomaceous earth

Procedure:

- In a suitable reaction vessel, dissolve 2-methyl-3-nitroanisole in ethanol.
- Carefully add a suspension of 5% palladium on carbon (wet) to the solution.
- Stir the reaction mixture at room temperature under a hydrogen atmosphere for approximately 3 hours.
- Monitor the reaction progress by a suitable analytical method (e.g., TLC or LC-MS).
- Upon completion, filter the reaction mixture through a pad of diatomaceous earth to remove the palladium catalyst.
- Concentrate the filtrate under reduced pressure to yield **3-Methoxy-2-methylaniline**. The product is typically obtained as a light purple oil with a quantitative yield.[6]



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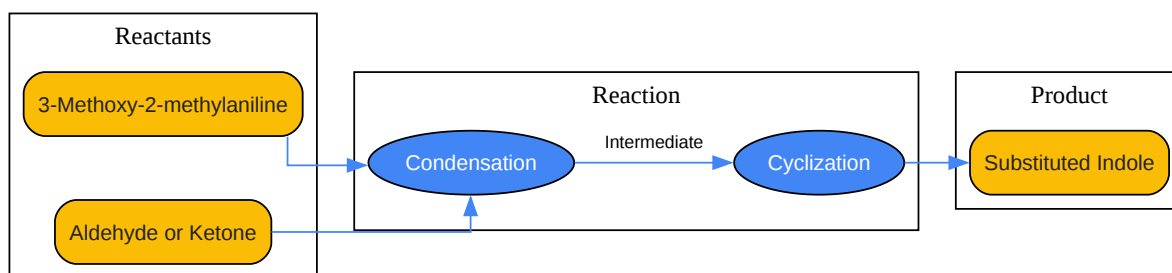
Synthesis of **3-Methoxy-2-methylaniline**.

Applications in Drug Development

3-Methoxy-2-methylaniline is a key intermediate in the synthesis of heterocyclic scaffolds that are prevalent in many biologically active compounds.[1][2] Notably, it is utilized in the preparation of indoles, indazoles, and quinolines, which are known to possess a wide range of pharmacological activities, including potential antiviral and neurochemical properties.[1]

Synthesis of Indole Derivatives

Indoles are a critical class of heterocyclic compounds found in numerous natural products and pharmaceuticals. While specific protocols starting from **3-Methoxy-2-methylaniline** are not readily available in the provided search results, a general logical workflow for its use in indole synthesis can be conceptualized based on established methods like the Fischer indole synthesis or palladium-catalyzed cyclizations.

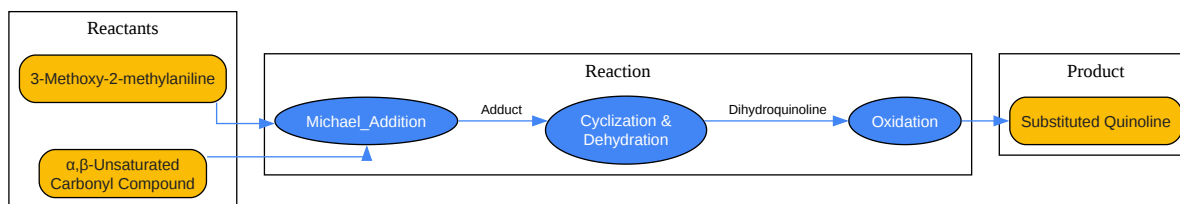


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General workflow for indole synthesis.

Synthesis of Quinoline Derivatives

Quinolines are another important class of nitrogen-containing heterocyclic compounds with diverse biological activities, including antiviral properties.[1] Established methods for quinoline synthesis, such as the Skraup, Doebner-von Miller, or Combes reactions, can be adapted to use **3-Methoxy-2-methylaniline** as the aniline component.



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General workflow for quinoline synthesis.

Safety and Handling

3-Methoxy-2-methylaniline is classified as harmful if swallowed.[4] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Safety Data Summary:

Hazard Statement	GHS Classification	Precautionary Statements
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container in accordance with local regulations.

Conclusion

3-Methoxy-2-methylaniline is a valuable and versatile chemical intermediate with significant potential in the fields of organic synthesis and drug discovery. Its utility as a precursor for the synthesis of indoles and quinolines, coupled with the known biological activities of these heterocyclic systems, underscores its importance for researchers and scientists in the development of new therapeutic agents. Adherence to proper safety protocols is essential when handling this compound.

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